

Environmental and safety considerations for ammonium sebacate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ammonium sebacate

Cat. No.: B095377

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An In-depth Technical Guide to the Environmental and Safety Profile of **Ammonium Sebacate**

Introduction

Ammonium sebacate (CAS No. 19402-63-2), the diammonium salt of decanedioic acid, is a chemical compound utilized in various industrial applications, including as a corrosion inhibitor, lubricant additive, and a plasticizer in the production of resins and plastics.^[1] Its synthesis from sebacic acid, a renewable resource often derived from castor oil, positions it as a potentially sustainable chemical.^[2] However, for researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's environmental and safety profile is paramount for responsible innovation and risk management.

This guide provides a detailed examination of the environmental and safety considerations for **ammonium sebacate**. Due to the limited availability of direct empirical data for this specific salt, this document employs a component-based assessment strategy, analyzing the known profiles of its constituent parts—sebacic acid and the ammonium ion—to construct a scientifically grounded and precautionary overview. We will explore known hazards, outline best practices for handling, and detail the necessary experimental frameworks for generating definitive data where gaps exist, ensuring a self-validating system of protocols and risk assessment.

Chemical Identification and Physicochemical Properties

A precise understanding of a chemical's identity and properties is the foundation of any safety assessment.

Property	Value	Source(s)
Chemical Name	Diammonium decanedioate	[1] [3]
Synonyms	Ammonium sebacate, Diammonium sebacate	[1] [4]
CAS Number	19402-63-2	[4]
Molecular Formula	$C_{10}H_{24}N_2O_4$ ($C_{10}H_{18}O_4 \cdot 2H_3N$)	[1]
Molecular Weight	236.31 g/mol	[1]
Appearance	White to off-white solid/powder	[4]
Storage Temperature	Room temperature, inert atmosphere	[4]

Human Health and Safety Assessment

While some safety data sheets (SDS) for **ammonium sebacate** report "no data available" for formal classification, others provide specific GHS hazard statements.[\[3\]](#) This discrepancy underscores the need for a cautious approach based on available information and the chemical nature of the substance.

GHS Hazard Classification

The following classifications have been associated with **ammonium sebacate** and should be considered for all handling and labeling procedures.

Hazard Class	Code	Hazard Statement	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed.	[4]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	[4]

GHS Hazard Pictogram: GHS07 (Exclamation Mark)[\[4\]](#)[\[5\]](#)

Expert Insight: The irritant properties (H315, H319, H335) are plausible for a fine particulate solid and are consistent with ammonium salts, which can cause irritation upon contact with mucous membranes. The oral toxicity warning (H302) necessitates careful handling to prevent ingestion.

Personal Protective Equipment (PPE) and Handling

Adherence to a strict PPE protocol is a non-negotiable aspect of laboratory safety. The causality behind these choices is rooted in preventing the exposure routes identified in the GHS classification.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[3\]](#)
Causality: This is a direct countermeasure to the H319 "Causes serious eye irritation" hazard.
- Skin Protection: Handle with impervious gloves (e.g., nitrile rubber) and wear a lab coat or protective clothing.[\[3\]](#) Causality: This mitigates the risk of skin irritation (H315) and prevents dermal absorption.
- Respiratory Protection: In situations where dust is generated or ventilation is inadequate, a full-face respirator with an appropriate particulate filter is recommended.[\[3\]](#) Causality: This addresses the H335 "May cause respiratory irritation" hazard by preventing inhalation of the powdered substance.

- General Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking. Ensure an eyewash station and safety shower are readily accessible.

First Aid Measures

In the event of accidental exposure, immediate and correct first aid is critical.

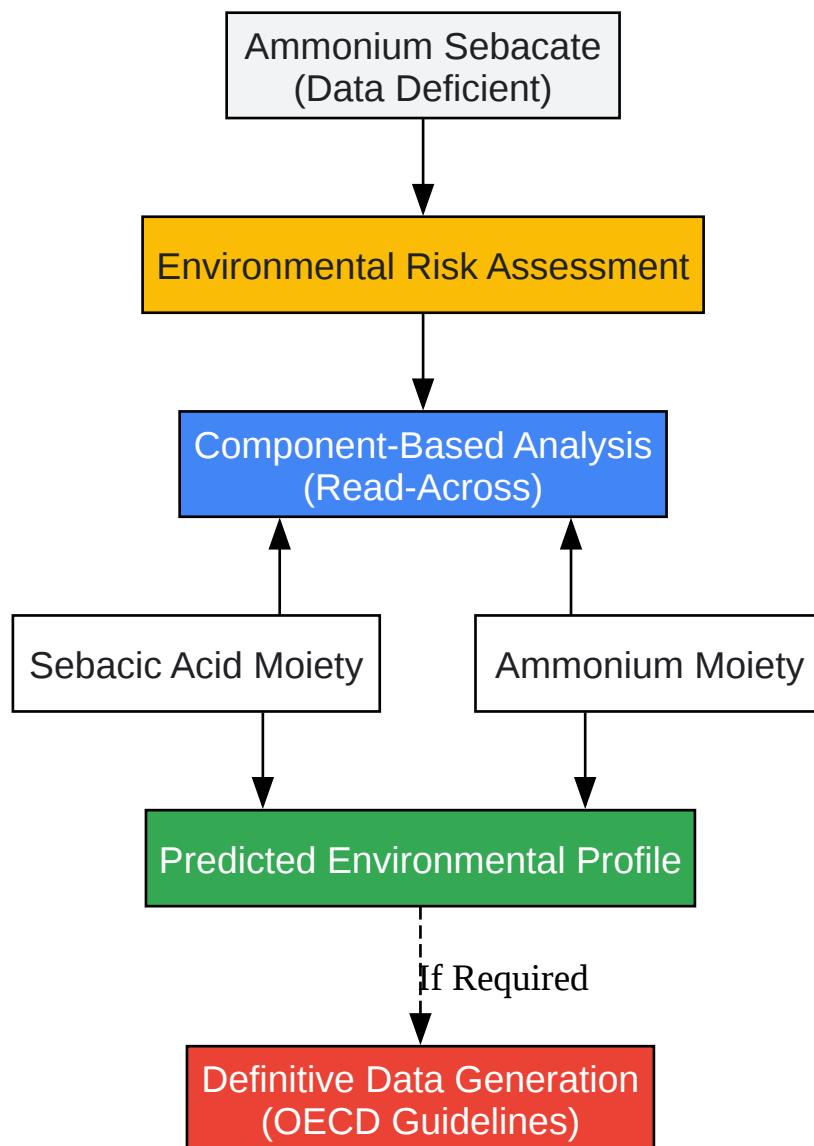
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[3\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[3\]](#)

Environmental Fate and Ecotoxicity Assessment

Direct ecotoxicological data for **ammonium sebacate** is largely unavailable in public literature. [\[3\]](#) Therefore, a predictive assessment based on its constituent components is the most responsible scientific approach. This "read-across" methodology is a standard practice in chemical risk assessment when data is sparse.

The Challenge of Limited Data & the Read-Across Approach

The absence of empirical data necessitates a structured, evidence-based predictive model. We will analyze the environmental profiles of the sebacic acid anion and the ammonium cation separately to forecast the behavior of the parent compound.



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Caption: Environmental risk assessment workflow for a data-deficient substance.

Profile of the Sebacic Acid Moiety ($C_{10}H_{18}O_4$)

Sebacic acid is a naturally occurring long-chain dicarboxylic acid. Its environmental profile is well-characterized.

- Biodegradation: Sebacic acid is considered readily biodegradable.^{[2][6]} Studies on related sebacic esters also confirm high biodegradability.^[7] Mechanism: As a linear aliphatic

dicarboxylic acid, it is susceptible to metabolic breakdown via β -oxidation in microorganisms, ultimately degrading to CO_2 and water.[8][9]

- Bioaccumulation: With a low octanol-water partition coefficient (Log Kow = 1.5), sebacic acid has a low potential for bioaccumulation.[6][8] It is not expected to persist in the food chain.
- Aquatic Toxicity: While having low acute toxicity to mammals, it is classified as harmful to aquatic organisms.[6][10]

Profile of the Ammonium Moiety (NH_4^+)

The environmental risk of the ammonium ion is almost entirely related to its equilibrium with un-ionized ammonia (NH_3) in water, a relationship governed by pH and temperature.

- Aquatic Toxicity: Un-ionized ammonia (NH_3) is highly toxic to aquatic life, particularly fish, as it can readily cross epithelial membranes.[11][12] The ammonium ion (NH_4^+) is significantly less toxic.[13]
- Environmental Factors:
 - pH: As pH increases (becomes more alkaline), the equilibrium shifts from NH_4^+ to the more toxic NH_3 . Therefore, the toxicity of ammonium salts increases significantly in alkaline waters.[11][14]
 - Temperature: Higher water temperatures also shift the equilibrium towards NH_3 , increasing toxicity.[15]
- Fate: Ammonium is a key component of the nitrogen cycle and is readily utilized by aquatic plants and microorganisms. It is non-persistent.[11]

Predicted Environmental Profile of Ammonium Sebacate

Synthesizing the component data allows for the following expert predictions:

- Persistence & Biodegradation: The compound is expected to be readily biodegradable, driven by the rapid metabolism of the sebacate anion.
- Bioaccumulation: The potential for bioaccumulation is predicted to be low.

- Primary Environmental Hazard: The most significant environmental risk is acute aquatic toxicity. This risk is primarily driven by the ammonium component and is expected to be substantially higher in water bodies with a neutral to high pH (>7).

Parameter	Predicted Profile for Ammonium Sebacate	Rationale
Ready Biodegradability	High	Based on the known ready biodegradability of sebacic acid.[2][6]
Bioaccumulation Potential	Low	Based on the low Log Kow of sebacic acid.[6]
Aquatic Toxicity	Harmful to Toxic	Combination of sebacic acid's harm to aquatic life and the high, pH-dependent toxicity of the ammonium ion.[6][11][12]

Recommended Experimental Protocols for Data Generation

For regulatory submission or a definitive internal risk assessment, empirical data must be generated. The Organisation for Economic Co-operation and Development (OECD) provides internationally recognized guidelines for chemical testing.[16][17] Adhering to these protocols ensures data is reliable, reproducible, and mutually accepted across jurisdictions.

Conceptual Protocol: Ready Biodegradability (OECD 301)

This test assesses the potential for rapid and ultimate degradation in an aerobic aqueous environment.

- Principle: A small amount of the test substance (**ammonium sebacate**) is incubated in a seeded aqueous mineral medium. Degradation is followed by measuring oxygen consumption or CO₂ evolution over 28 days.

- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Test Conditions: The test is run in the dark at a constant temperature (e.g., 20-24°C).
- Measurement: For OECD 301 F (Manometric Respirometry), the oxygen consumed by the microbial population is measured over time.
- Pass Criteria: The substance is considered "readily biodegradable" if the percentage of degradation reaches $\geq 60\%$ of the theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test.[\[11\]](#)

Conceptual Protocol: Acute Toxicity to Fish (OECD 203)

This test determines the concentration that is lethal to 50% of a test fish population (LC50) over a short exposure period.

- Principle: Fish are exposed to the test substance in a range of concentrations for 96 hours.
- Test Species: A standard species like Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Conditions: The test must be conducted at a constant, controlled pH and temperature, as these factors critically influence ammonia toxicity.[\[14\]](#) A series of test concentrations are prepared in fresh water.
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The 96-hour LC50 is calculated using statistical methods. This value is fundamental for environmental hazard classification.

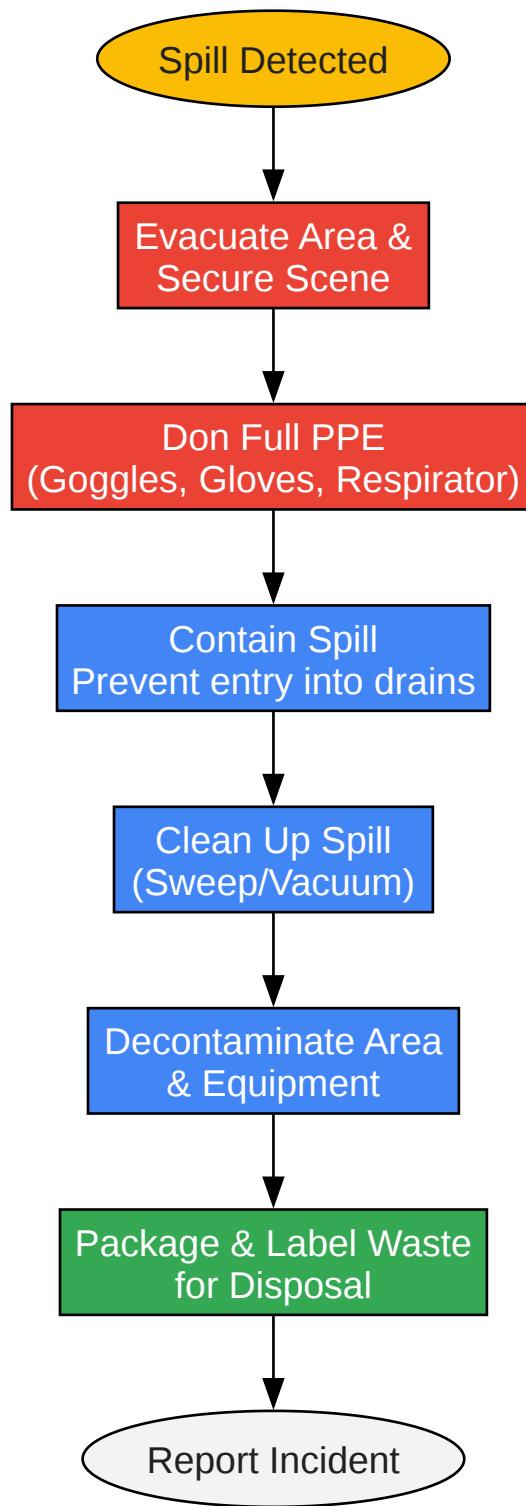
Risk Management and Emergency Procedures

Accidental Release Measures

A systematic approach is required to contain spills and protect personnel and the environment.

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation. Evacuate personnel from the area. Wear full PPE as described in Section 2.2.[\[3\]](#)

- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.^[3] This is critical due to the predicted aquatic toxicity.
- Containment and Cleanup:
 - For small spills, carefully sweep or vacuum up the material, avoiding dust generation.
 - Place the collected material into a suitable, labeled container for disposal.
 - Clean the spill area thoroughly with water.



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Caption: A systematic workflow for responding to an accidental spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
A water spray can be used to cool nearby containers.
- Specific Hazards: Thermal decomposition may produce carbon oxides and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Disposal must be conducted in accordance with all federal, state, and local environmental regulations. The material should be disposed of at an approved waste disposal plant. Do not discharge into the environment.

Conclusion

Ammonium sebacate presents a dual profile that demands careful and informed management. From a human health perspective, it is classified as an irritant and is harmful if swallowed, necessitating stringent adherence to PPE and safe handling protocols.

Environmentally, the lack of direct data is a significant challenge. However, a component-based assessment strongly predicts that while the sebacate moiety will ensure the compound is readily biodegradable and non-bioaccumulative, the ammonium moiety poses a significant risk of acute toxicity to aquatic organisms. This toxicity is highly dependent on environmental pH and temperature. Therefore, preventing the release of **ammonium sebacate** into aquatic ecosystems is a primary risk management objective. For applications requiring regulatory approval, the generation of empirical data following standardized OECD guidelines is essential.

By integrating this predictive analysis with robust safety protocols and a clear understanding of data generation requirements, researchers and developers can utilize **ammonium sebacate** responsibly, balancing its functional benefits with a commitment to environmental stewardship and workplace safety.

References

- OECD (2024)
- National Toxicology Program (2001), OECD Test Guideline 425: Acute Oral Toxicity: Up-and-Down Procedure, U.S. Department of Health and Human Services, [\[Link\]](#)

- Wikipedia (2024), OECD Guidelines for the Testing of Chemicals, [\[Link\]](#)
- Auxilife (2025)
- OECD (2024), OECD Guidelines for the Testing of Chemicals, Section 4, [\[Link\]](#)
- The Nature Conservancy (2010), A Literature Review of Effects of Ammonia on Fish, [\[Link\]](#)
- Water Quality Australia (n.d.)
- IntechOpen (2022)
- Taylor & Francis Online (1986)
- MDPI (2019), Sequencing Biodegradable and Potentially Biobased Polyesteramide of Sebacic Acid and 3-Amino-1-propanol by MALDI TOF-TOF Tandem Mass Spectrometry, [\[Link\]](#)
- Agriculture and Environment Research Unit (AERU), University of Hertfordshire (n.d.), Sebacic acid, [\[Link\]](#)
- ResearchGate (2003), Synthesis and biodegradability of some adipic and sebacic esters, [\[Link\]](#)
- ResearchGate (2016), Degradation of poly(salicylic acid-co-sebacic acid) films, [\[Link\]](#)
- U.S. Environmental Protection Agency (2013)
- Santos (n.d.), Chemical Risk Assessment Framework, [\[Link\]](#)
- PubMed Central (2023), A systematic review of the risk management frameworks for potentially toxic chemical elements, [\[Link\]](#)
- European Chemicals Agency (ECHA) (n.d.)
- Acme-Hardesty (2015)
- U.S. Environmental Protection Agency (1992), Guidance for Data Useability in Risk Assessment (Part A), [\[Link\]](#)
- ECETOC (2023), Risk Assessment Framework Proposal for Chemical Additives in Plastic, [\[Link\]](#)
- ACS Publications (2024), Mid–Long Chain Dicarboxylic Acid Production via Systems Metabolic Engineering: Progress and Prospects, [\[Link\]](#)
- PubMed (1992)
- Agency for Toxic Substances and Disease Registry (ATSDR) (2017)
- Fraunhofer-Gesellschaft (n.d.)
- LookChem (2017)
- ERA Environmental (2014), GHS Hazard Classification: Everything You Need to Know, [\[Link\]](#)
- ResearchGate (2020), The biochemistry and physiology of long-chain dicarboxylic acid metabolism, [\[Link\]](#)
- PubChem (2025)
- PubMed Central (2020), The biochemistry and physiology of long-chain dicarboxylic acid metabolism, [\[Link\]](#)

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Sources

- 1. lookchem.com [lookchem.com]
- 2. greenchemindustries.com [greenchemindustries.com]
- 3. echemi.com [echemi.com]
- 4. Ammonium sebacate | 19402-63-2 [chemicalbook.com]
- 5. GHS Classification Summary - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. arkema.com [arkema.com]
- 7. researchgate.net [researchgate.net]
- 8. Registration Dossier - ECHA [echa.europa.eu]
- 9. The biochemistry and physiology of long-chain dicarboxylic acid metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. Ammonia in freshwater and marine water [waterquality.gov.au]
- 12. epa.gov [epa.gov]
- 13. tandfonline.com [tandfonline.com]
- 14. nature.org [nature.org]
- 15. Ammonia Toxicity in Aquatic Organisms: Implications for Water Quality - Olympian Water Testing, LLC [olympianwatertesting.com]
- 16. oecd.org [oecd.org]
- 17. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Environmental and safety considerations for ammonium sebacate]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b095377#environmental-and-safety-considerations-for-ammonium-sebacate>

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